

Protocol for Dissolving and Storing Rapamycin for Experimental Use

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Compound of Interest

Compound Name: Ropa

Cat. No.: B1679528

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Rapamycin, also known as Sirolimus, is a macrolide compound that is a potent and specific inhibitor of the mechanistic Target of Rapamycin (mTOR), a serine/threonine kinase that plays a central role in regulating cell growth, proliferation, and metabolism. Due to its critical role in cell signaling, rapamycin is widely used in both in vitro and in vivo experiments to study a variety of cellular processes, including autophagy, cell cycle progression, and apoptosis. Proper dissolution and storage of rapamycin are critical to ensure its stability and the reproducibility of experimental results. This document provides detailed application notes and protocols for the preparation and storage of rapamycin solutions for research purposes.

Data Presentation

The following tables summarize the key quantitative data for dissolving and storing rapamycin.

Table 1: Physicochemical Properties and Solubility of Rapamycin

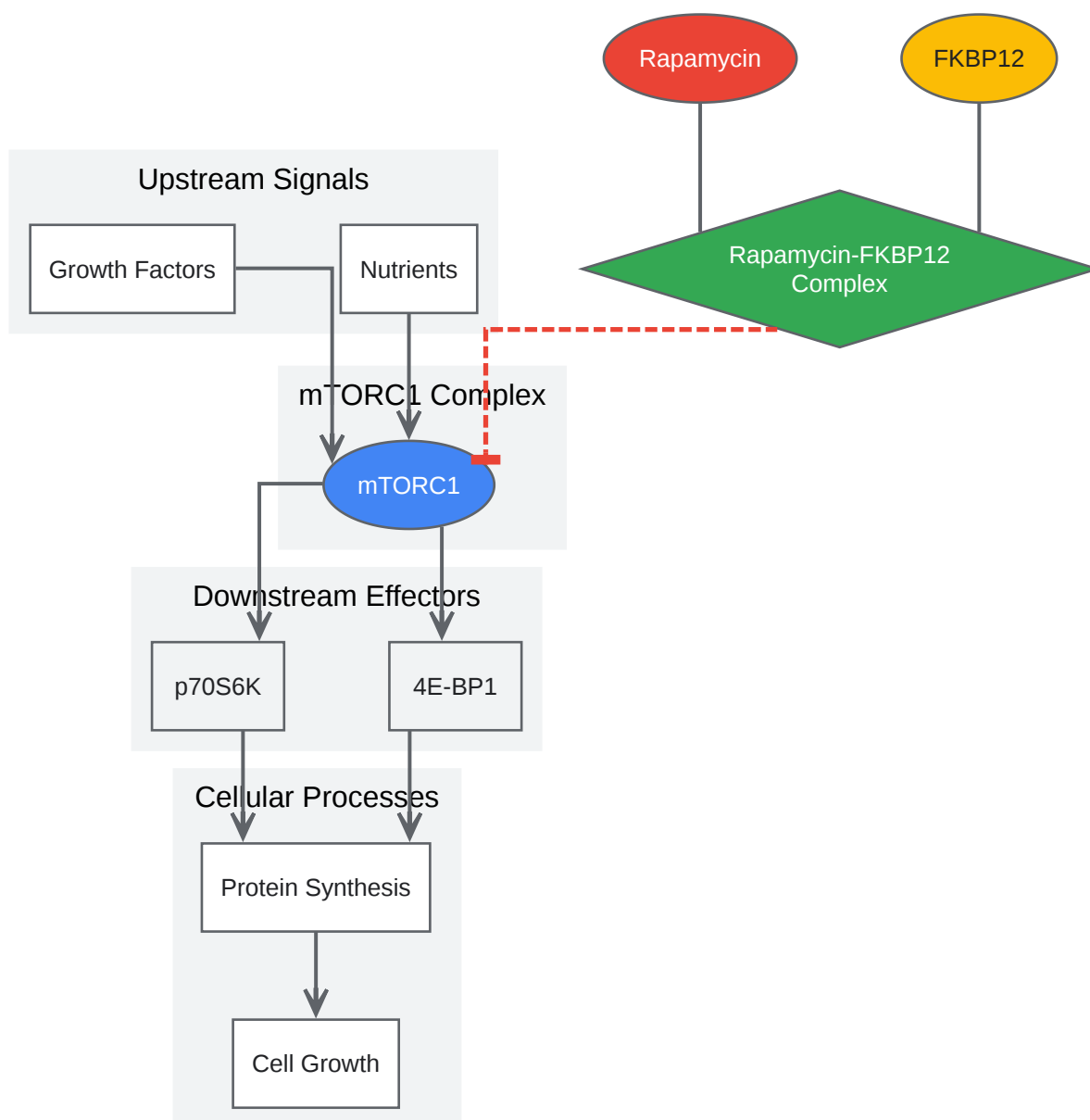
| Parameter | Value | Source(s) |
|-----------------------|--|-----------|
| Molecular Weight | 914.17 g/mol | [1] |
| Recommended Solvents | Dimethyl sulfoxide (DMSO), Ethanol (EtOH) | [1] |
| Solubility in DMSO | ≥ 100 mg/mL (~109 mM) | [1] |
| Solubility in Ethanol | ≥ 50 mg/mL | [1] |

Table 2: Storage and Stability of Rapamycin

| Form | Storage Temperature | Duration of Stability | Key Considerations | Source(s) |
|-----------------------------------|---------------------|--|---|-----------|
| Solid Powder | -20°C, desiccated | Up to 3 years | Protect from light and moisture. | [1] |
| Stock Solution in DMSO or Ethanol | -20°C or -80°C | Up to 3 months at -20°C. Longer-term stability is enhanced at -80°C. | Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. | [1] |
| Aqueous Solutions | Not Recommended | Unstable; do not store for more than one day. | Rapamycin is unstable in aqueous solutions. | [2] |

Signaling Pathway

Rapamycin exerts its biological effects by inhibiting the mTOR signaling pathway. Specifically, rapamycin forms a complex with the intracellular receptor FK506-binding protein 12 (FKBP12). This rapamycin-FKBP12 complex then binds to and allosterically inhibits mTOR Complex 1 (mTORC1), a key regulator of protein synthesis and cell growth.

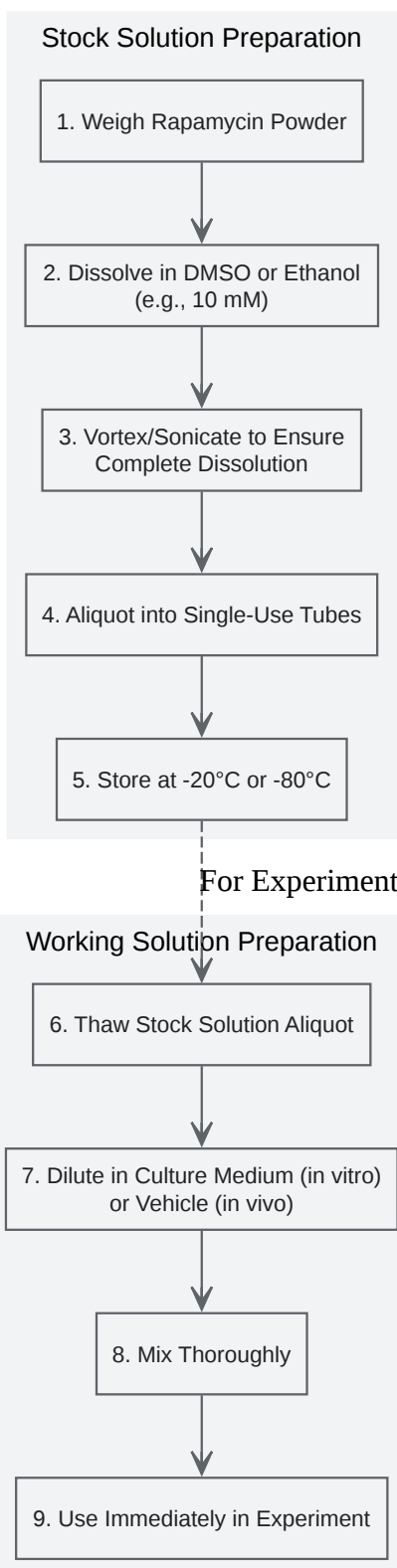


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Rapamycin-FKBP12 complex inhibits mTORC1 signaling.

Experimental Workflow

The following diagram outlines the general workflow for preparing rapamycin solutions for experimental use.



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Workflow for preparing rapamycin solutions.

Experimental Protocols

Protocol 1: Preparation of Rapamycin Stock Solution for In Vitro Experiments

This protocol describes the preparation of a 10 mM rapamycin stock solution in DMSO.

Materials:

- Rapamycin powder (MW: 914.17 g/mol)
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated balance

Procedure:

- Calculate the required amount of rapamycin: To prepare 1 mL of a 10 mM stock solution, weigh out 9.14 mg of rapamycin powder.
- Dissolution: In a sterile microcentrifuge tube, add 1 mL of anhydrous DMSO to the weighed rapamycin powder.
- Ensure Complete Dissolution: Vortex the solution thoroughly until all the rapamycin powder is completely dissolved. If necessary, gentle warming in a 37°C water bath can aid dissolution.^[1]
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C to prevent degradation from repeated freeze-thaw cycles.^[1]

Protocol 2: Preparation of Rapamycin Working Solution for Cell Culture

This protocol provides a general guideline for preparing a working solution of rapamycin for treating cultured cells.

Materials:

- Rapamycin stock solution (e.g., 10 mM in DMSO)
- Complete cell culture medium, pre-warmed to 37°C
- Sterile tubes

Procedure:

- Thaw Stock Solution: Remove an aliquot of the rapamycin stock solution from the freezer and allow it to thaw at room temperature.
- Dilution to Final Concentration: Directly add the appropriate volume of the rapamycin stock solution to the pre-warmed cell culture medium to achieve the desired final concentration. For example, to prepare 10 mL of medium with a final rapamycin concentration of 100 nM, add 1 µL of the 10 mM stock solution.
 - Note: For very low working concentrations (in the pM to low nM range), it is recommended to perform an intermediate dilution of the stock solution to ensure accurate pipetting.
- Mixing: Gently mix the medium containing rapamycin by swirling or inverting the tube to ensure a homogenous solution before adding it to your cells.

Protocol 3: Preparation of Rapamycin Formulation for In Vivo (Intraperitoneal Injection)

This protocol describes the preparation of a rapamycin formulation for intraperitoneal (IP) injection in mice, a common method for in vivo studies.

Materials:

- Rapamycin powder
- 100% Ethanol (Anhydrous)

- Polyethylene Glycol 400 (PEG400)
- Tween 80 (Polysorbate 80)
- Sterile saline or water for injection
- Sterile tubes and syringes
- 0.22 μm sterile syringe filter

Procedure:

- Prepare a Concentrated Rapamycin Stock: Dissolve the required amount of rapamycin powder in 100% ethanol to create a concentrated stock solution (e.g., 50 mg/mL). Ensure it is fully dissolved. This stock can be stored at -80°C .
- Prepare the Vehicle Solution: On the day of injection, prepare the vehicle by mixing equal volumes of 10% PEG400 and 10% Tween 80 in sterile saline.
- Prepare the Final Dosing Solution: a. Thaw the concentrated rapamycin stock solution. b. For a final dosing solution of 1 mg/mL, add 20 μL of the 50 mg/mL rapamycin stock to 980 μL of the vehicle solution. c. Vortex thoroughly to ensure the solution is clear and homogenous.
- Sterilization: Sterile-filter the final dosing solution using a 0.22 μm syringe filter before injection.
- Vehicle Control: Prepare a vehicle control solution following the same procedure but omitting the rapamycin stock solution.

Disclaimer: These protocols provide general guidelines. Researchers should optimize concentrations, incubation times, and administration routes based on their specific experimental models and objectives. All animal experiments should be conducted in accordance with institutional and national guidelines for the care and use of laboratory animals.

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References

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